

An In-depth Technical Guide to the Cyclic ADP-Ribose Signaling Pathway

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Compound of Interest

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Introduction

The cyclic ADP-ribose (cADPR) signaling pathway is a crucial second messenger system that governs intracellular calcium (Ca^{2+}) mobilization, a fundamental process in cellular regulation. [1][2][3][4][5] Unlike the well-known inositol 1,4,5-trisphosphate (InsP_3) pathway, the cADPR system operates independently to release Ca^{2+} from intracellular stores, primarily the endoplasmic reticulum. [1][2] This pathway is integral to a multitude of physiological processes, including muscle contraction, neurotransmitter and hormone secretion, fertilization, and lymphocyte activation and proliferation. [2][3][6] Dysregulation of cADPR signaling has been implicated in various pathological conditions, such as chronic respiratory diseases, metabolic disorders, and cancer, making it a compelling target for drug development. [7][8] This guide provides a comprehensive technical overview of the core components, mechanisms, and experimental methodologies associated with the cADPR signaling pathway.

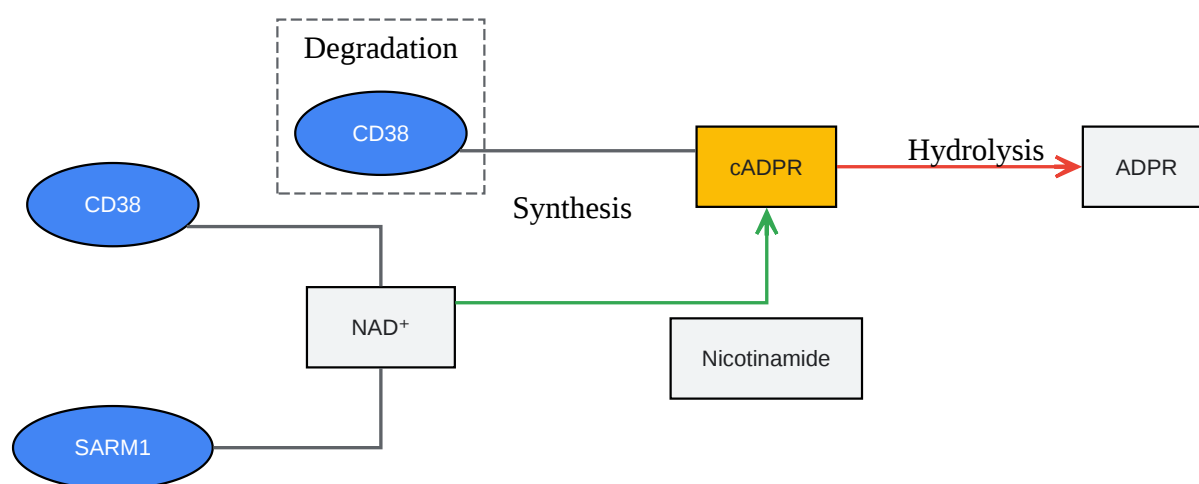
Core Components and Mechanism of the cADPR Signaling Pathway

The central molecule of this pathway is cyclic ADP-ribose, a cyclic adenine nucleotide synthesized from nicotinamide adenine dinucleotide (NAD⁺).^[9] The synthesis and degradation of cADPR are tightly regulated by a family of bifunctional enzymes, with CD38 being the most prominent in mammals.^{[3][9]} Another key enzyme, SARM1, has also been shown to catalyze the formation of cADPR.^[9]

cADPR Synthesis and Degradation

The primary enzyme responsible for both the synthesis and hydrolysis of cADPR in mammals is CD38, a type II transmembrane glycoprotein.^{[3][9]} CD38 catalyzes the cyclization of NAD⁺ to form cADPR and nicotinamide. It also possesses cADPR hydrolase activity, breaking down cADPR into ADP-ribose (ADPR).^[9] This dual functionality allows for precise control over intracellular cADPR levels.

SARM1 (Sterile Alpha and Toll/Interleukin-1 Receptor motif-containing 1), a protein primarily known for its role in neuronal degeneration, has been identified as another significant source of cADPR.^{[9][10][11]} Under conditions of cellular stress or injury, SARM1's intrinsic NADase activity is activated, leading to the production of cADPR.^{[10][11]}

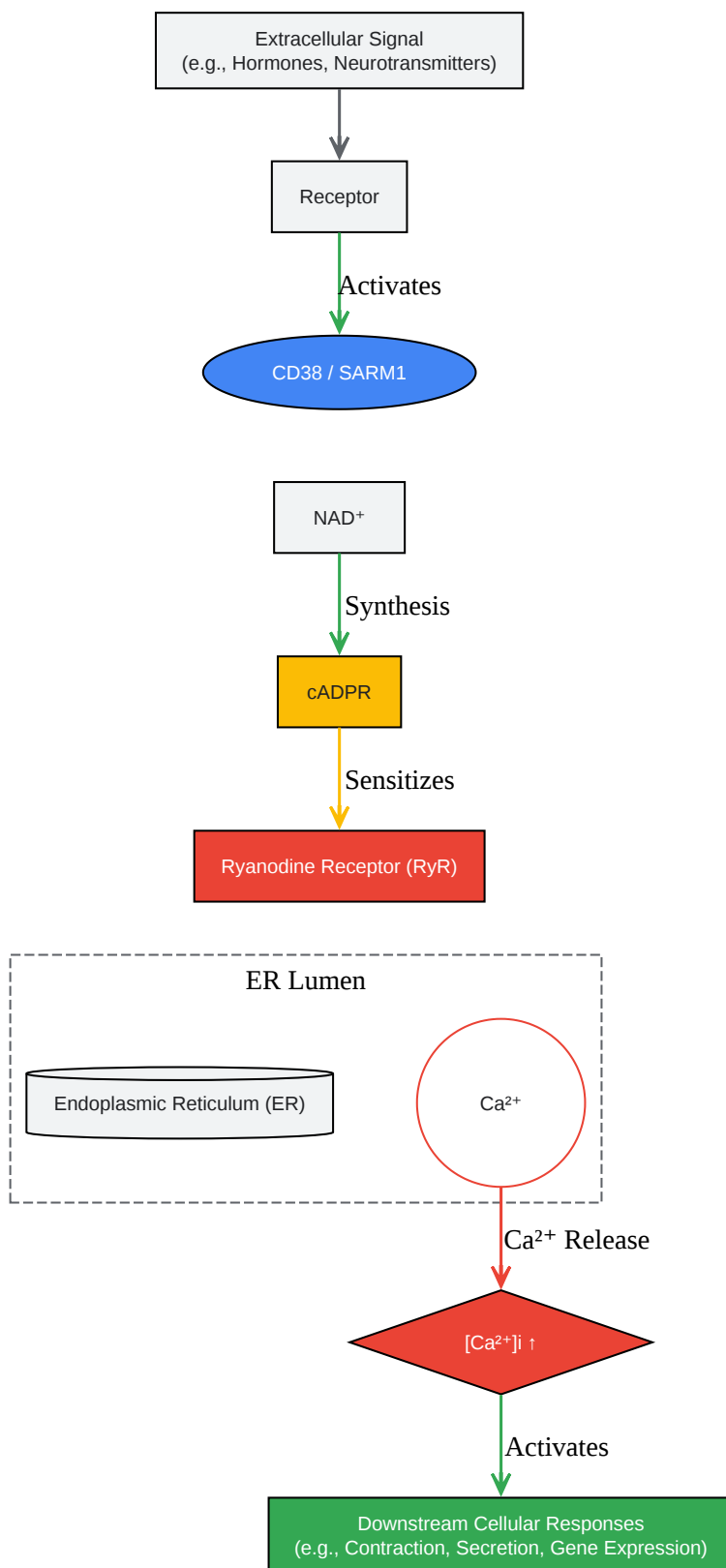


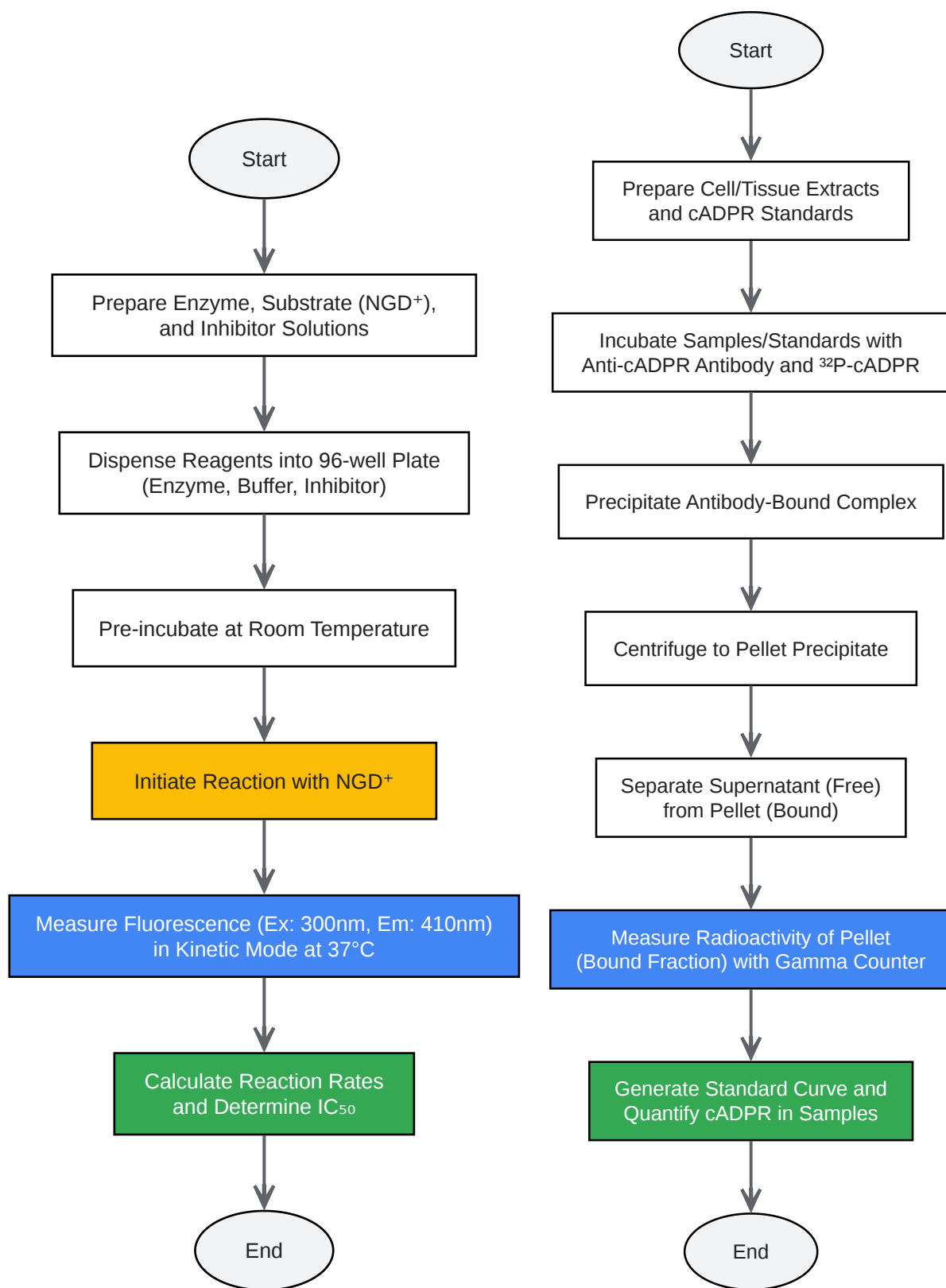
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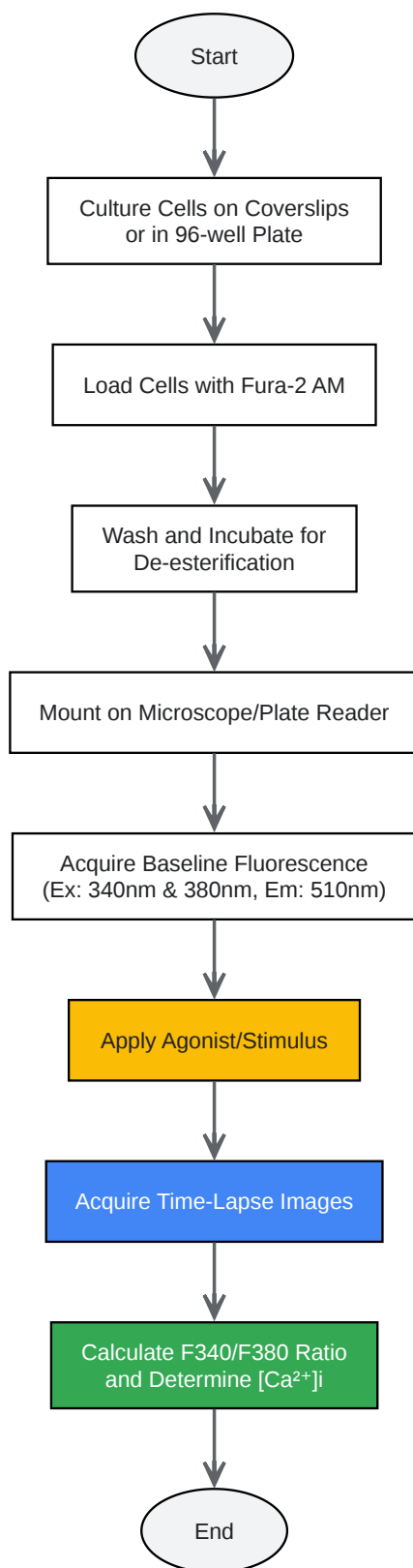
Fig. 1: cADPR Synthesis and Degradation.

Downstream Signaling: Calcium Mobilization

cADPR acts as a second messenger by binding to and sensitizing ryanodine receptors (RyRs), which are ligand-gated Ca^{2+} channels located on the membrane of the endoplasmic reticulum (ER).^{[9][12]} This sensitization lowers the threshold for Ca^{2+} -induced Ca^{2+} release (CICR), a process where a small influx of Ca^{2+} into the cytoplasm triggers a much larger release of Ca^{2+} from the ER.^[9] The resulting increase in cytosolic Ca^{2+} concentration activates a wide array of downstream cellular responses. cADPR can also influence Ca^{2+} entry from the extracellular space through store-operated calcium entry (SOCE) and by directly or indirectly modulating plasma membrane channels like TRPM2.^[13]







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